

A Technical Guide to the Solubility of Citronellyl Propionate in Organic Solvents

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Compound of Interest

Compound Name: Citronellyl propionate

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This technical guide provides a comprehensive overview of the solubility of **citronellyl propionate**, a widely used fragrance and flavoring agent, in various organic solvents. This document is intended to be a valuable resource for professionals in research and development, particularly in the fields of pharmaceuticals, cosmetics, and food science, where understanding the solubility of such compounds is crucial for formulation and application.

Core Concepts in Solubility

Solubility is a fundamental physicochemical property that describes the ability of a solute (in this case, **citronellyl propionate**) to dissolve in a solvent to form a homogeneous solution. This property is influenced by several factors, including the chemical structure of the solute and solvent, temperature, and pressure. The principle of "like dissolves like" is a key concept, suggesting that nonpolar compounds tend to dissolve in nonpolar solvents, while polar compounds are more soluble in polar solvents. **Citronellyl propionate**, an ester with a significant hydrocarbon chain, is a relatively nonpolar molecule.

Quantitative Solubility Data

While extensive quantitative data for the solubility of **citronellyl propionate** in a wide array of organic solvents is not readily available in published literature, a summary of its known solubility characteristics is presented below. The data is compiled from various technical data sheets and chemical databases.

Solvent	Formula	Type	Solubility of Citronellyl Propionate	Citation
Water	H ₂ O	Polar Protic	Insoluble (Estimated at 1.832 mg/L @ 25°C)	[1][2]
Ethanol (80% aq.)	C ₂ H ₅ OH	Polar Protic	Soluble (1 mL in 4 mL of solvent gives a clear solution)	[3]
Ethanol	C ₂ H ₅ OH	Polar Protic	Miscible	[3][4][5]
Methanol	CH ₃ OH	Polar Protic	Soluble (Implied by general solubility in alcohols)	[3][4][5]
Isopropanol	C ₃ H ₈ O	Polar Protic	Soluble (Implied by general solubility in alcohols)	[3][4][5]
Acetone	C ₃ H ₆ O	Polar Aprotic	Soluble (General observation for similar esters)	[5]
Fixed Oils	N/A	Nonpolar	Miscible	[1][3]

Note: "Miscible" indicates that the substances are soluble in each other in all proportions. "Soluble" indicates that a significant amount of solute can be dissolved in the solvent, though not necessarily in all proportions.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a liquid compound like **citronellyl propionate** in an organic solvent. This method is based on the

visual determination of a clear solution.

Objective: To determine the approximate solubility of **citronellyl propionate** in a given organic solvent at a specified temperature (e.g., 25°C).

Materials:

- **Citronellyl propionate** (high purity)
- Selected organic solvents (e.g., ethanol, methanol, isopropanol, acetone)
- Calibrated positive displacement pipettes or microsyringes
- Glass vials with screw caps (e.g., 10 mL)
- Vortex mixer
- Water bath or incubator for temperature control
- Analytical balance

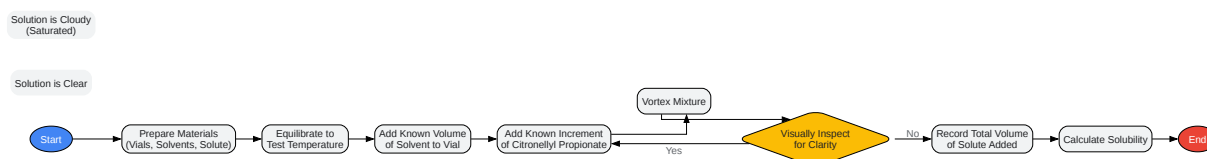
Procedure:

- Preparation: Ensure all glassware is clean and dry. Bring all solutions and the experimental setup to the desired temperature (e.g., 25°C).
- Solvent Addition: Accurately dispense a known volume (e.g., 2 mL) of the selected organic solvent into a glass vial.
- Solute Addition: Using a calibrated pipette or microsyringe, add a small, known volume (e.g., 10 µL) of **citronellyl propionate** to the vial containing the solvent.
- Mixing: Cap the vial securely and vortex the mixture for 30-60 seconds to ensure thorough mixing.
- Observation: Visually inspect the solution against a dark background for any signs of cloudiness, turbidity, or the presence of undissolved droplets. A completely clear and homogeneous solution indicates that the **citronellyl propionate** has dissolved.

- Incremental Addition: If the solution is clear, continue to add small, known increments of **citronellyl propionate**, vortexing and observing after each addition.
- Saturation Point: The point at which the solution remains cloudy or shows undissolved droplets even after vigorous mixing is considered the saturation point.
- Quantification: Record the total volume of **citronellyl propionate** added to reach the saturation point. The solubility can then be expressed in terms of volume/volume (v/v) or converted to mass/volume (g/mL) using the density of **citronellyl propionate** (approximately 0.88 g/mL).
- Replicates: For improved accuracy, the experiment should be performed in triplicate.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **citronellyl propionate**.



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